

A Technical Guide to 3-Methylheptanenitrile: Nomenclature, Properties, and Synthesis

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Compound of Interest

Compound Name: 3-Methylheptanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-methylheptanenitrile**, a valuable chemical intermediate. This document details its nomenclature according to the International Union of Pure and Applied Chemistry (IUPAC), lists its common synonyms, and presents its key physicochemical properties in a clear, tabular format. Furthermore, it outlines a general experimental protocol for its synthesis via the Kolbe nitrile synthesis, a widely applicable method for the preparation of alkyl nitriles.

IUPAC Nomenclature and Synonyms

The systematic name for the compound, as determined by IUPAC nomenclature rules, is **3-methylheptanenitrile**.^[1] For the specific stereoisomer, the name is **(3S)-3-methylheptanenitrile**.^[2]

This compound is also known by several synonyms, which are often encountered in chemical literature and commercial catalogs. These include:

- d-3-Methylheptanenitrile
- SCHEMBL4202857
- DTXSID80710099

Physicochemical Properties

A summary of the key quantitative data for **3-methylheptanenitrile** is presented in the table below. These properties are essential for its handling, characterization, and application in research and development.

Property	Value	Source
Molecular Formula	C8H15N	PubChem[1][2]
Molecular Weight	125.21 g/mol	PubChem[1][2]
Exact Mass	125.120449483 Da	PubChem[1][2]
XLogP3	2.9	PubChem[1][2]
Topological Polar Surface Area	23.8 Å ²	PubChem[1][2]
Heavy Atom Count	9	PubChem[1][2]

Experimental Protocol: Synthesis via Kolbe Nitrile Synthesis

The Kolbe nitrile synthesis is a robust and widely used method for the preparation of alkyl nitriles.[3][4][5][6][7] This reaction proceeds via a nucleophilic substitution (SN2) mechanism, where an alkyl halide is treated with a metal cyanide.[4][8][9]

A general protocol for the synthesis of **3-methylheptanenitrile** from a suitable 3-haloheptane (e.g., 3-bromoheptane or 3-chloroheptane) is detailed below.

Materials:

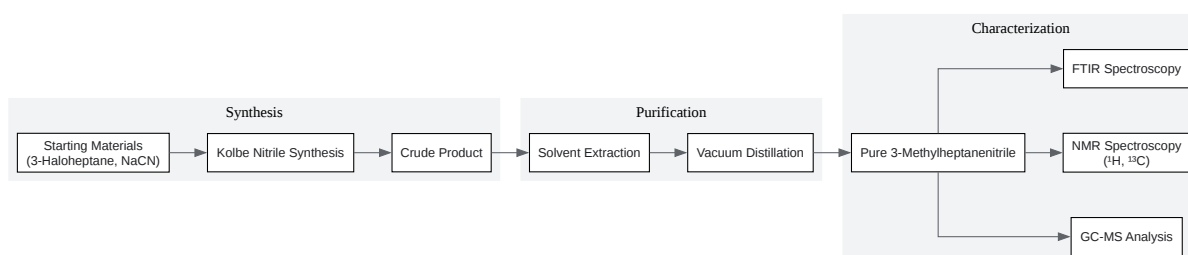
- 3-Haloheptane (e.g., 3-bromo- or 3-chloroheptane)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Polar aprotic solvent (e.g., Dimethyl sulfoxide (DMSO) or Acetone)[3][9]
- Anhydrous conditions

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the chosen 3-haloheptane in a dry, polar aprotic solvent such as DMSO.
- **Addition of Cyanide:** Carefully add a molar excess of sodium or potassium cyanide to the solution. The use of an alkali metal cyanide in a polar aprotic solvent favors the formation of the nitrile over the isonitrile side product.^[3]
- **Reaction Conditions:** Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding water.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the combined organic extracts with brine, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and filter. The solvent is then removed under reduced pressure to yield the crude **3-methylheptanenitrile**.
- **Final Purification:** The crude product can be further purified by vacuum distillation to obtain the pure **3-methylheptanenitrile**.

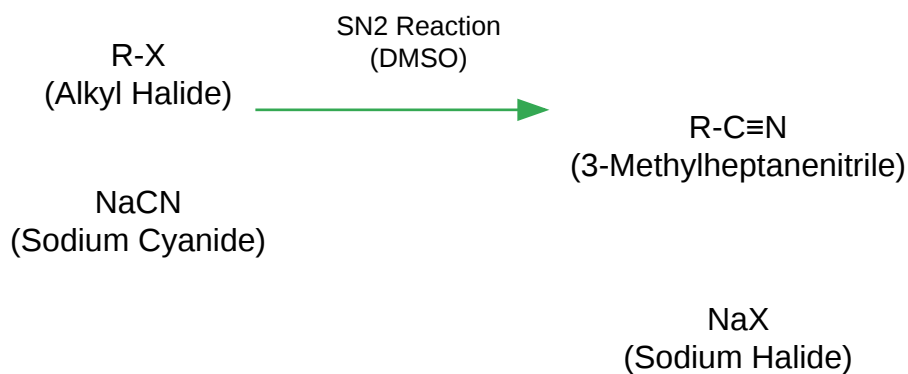
Visualizations

The following diagrams illustrate the logical workflow for the characterization of **3-methylheptanenitrile** and the general reaction scheme for its synthesis.



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Workflow for the synthesis and characterization of **3-methylheptanenitrile**.



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General reaction scheme for the Kolbe nitrile synthesis.

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